

Molecular structure and chemical formula of Trimethylolpropane trimethacrylate

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Compound of Interest

Compound Name: Trimethylolpropane trimethacrylate

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Trimethylolpropane Trimethacrylate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Trimethylolpropane trimethacrylate (TMPTMA) is a trifunctional monomer notable for its high crosslink density and low volatility. This technical guide provides an in-depth overview of the molecular structure, chemical properties, and synthesis of TMPTMA. Detailed experimental protocols for its synthesis and characterization are presented, alongside a summary of its key quantitative data. This document is intended to serve as a comprehensive resource for researchers and professionals involved in materials science, polymer chemistry, and drug development, where TMPTMA is utilized as a crosslinking agent in the formulation of various polymeric materials.

Molecular Structure and Chemical Formula

Trimethylolpropane trimethacrylate, commonly abbreviated as TMPTMA, is an organic compound with a central trimethylolpropane core esterified with three methacrylate groups.^[1] Its chemical structure facilitates the formation of highly cross-linked polymers.

- Chemical Formula: $C_{18}H_{26}O_6$ ^{[1][2]}

- IUPAC Name: 2,2-bis(2-methylprop-2-enoyloxymethyl)butyl 2-methylprop-2-enoate[1]
- CAS Number: 3290-92-4[1][2]
- Molecular Weight: 338.4 g/mol [1]

Synonyms: TMPTMA, Acryester TMP, Chemlink 30, Sartomer 350[1]

Physicochemical Properties

TMPTMA is a colorless to light yellow transparent liquid with low viscosity.[3][4] A summary of its key quantitative properties is provided in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	338.40 g/mol	[2]
Density	1.064 - 1.069 g/mL at 20 °C	[4][5]
Refractive Index	1.471 - 1.475 at 20 °C	[5]
Flash Point	> 110 °C	[5]
Purity	≥90%	[2]

Experimental Protocols

Synthesis of Trimethylolpropane Trimethacrylate

TMPTMA can be synthesized through several methods, including direct esterification and transesterification.[6][7] A common laboratory-scale synthesis protocol is detailed below.

Method: Transesterification

This method involves the reaction of trimethylolpropane with methyl methacrylate in the presence of a catalyst and a polymerization inhibitor.[8]

Materials:

- Trimethylolpropane: 100g[8]

- Methyl methacrylate: 350g[8]
- Polymerization inhibitor (e.g., TEMPO): 2g[8]
- Hydroquinone: 6g[8]
- Catalyst (e.g., a mixture of calcium oxide, potassium carbonate, and lithium chloride): 5g[8]

Procedure:

- In a reaction flask equipped with a stirrer, reflux condenser, and a means to introduce air, combine 100g of trimethylolpropane, 350g of methyl methacrylate, 2g of TEMPO, 6g of hydroquinone, and 5g of the catalyst mixture.[8]
- Continuously feed air into the reactor while heating and stirring the mixture.[8]
- Gradually increase the temperature to initiate reflux. Maintain a controlled reflux ratio of 2.[8]
- As the reaction proceeds, methanol and methyl methacrylate will form an azeotrope, which is continuously removed from the top of the fractionating column. This removal drives the reaction towards the formation of the product.[8]
- Upon completion of the reaction, the product is purified to yield **trimethylolpropane trimethacrylate**.

Characterization of Trimethylolpropane Trimethacrylate

The identity and purity of the synthesized TMPTMA can be confirmed using various analytical techniques.

3.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

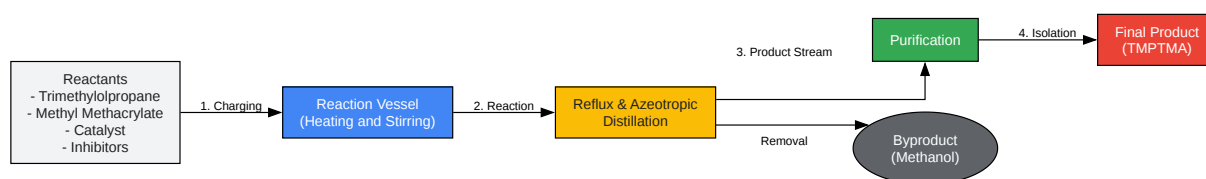
Proton (^1H) and Carbon-13 (^{13}C) NMR spectroscopy are used to elucidate the molecular structure of TMPTMA. The spectra should be consistent with the expected chemical shifts and integrations for the protons and carbons in the molecule.[9]

3.2.2. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is employed to identify the functional groups present in the TMPTMA molecule. The spectrum will show characteristic absorption bands for the ester carbonyl group (C=O) and the carbon-carbon double bonds (C=C) of the methacrylate groups.[9]

Visualization of Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of **Trimethylolpropane Trimethacrylate** via the transesterification method.



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A logical workflow for the synthesis of TMPTMA.

Applications in Drug Development and Research

As a trifunctional monomer, TMPTMA is a valuable crosslinking agent in the synthesis of polymers with tailored properties.[2] Its applications in the biomedical field include:

- **Dental Resins:** TMPTMA is used in the formulation of dental composites and adhesives due to its excellent mechanical properties and biocompatibility.[7]
- **Drug Delivery:** It can be incorporated into polymer particles for controlled drug release applications.[10]
- **Biomaterials:** TMPTMA is utilized in the preparation of biocompatible polymers for tissue engineering and biosensors.[11]

Conclusion

Trimethylolpropane trimethacrylate is a versatile monomer with significant applications in polymer chemistry and materials science, including the development of advanced materials for the biomedical and pharmaceutical industries. This guide has provided a detailed overview of its molecular structure, properties, and synthesis, offering a valuable resource for researchers and professionals in the field. The provided experimental protocols and workflow diagrams serve as a practical foundation for the synthesis and characterization of TMPTMA.

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